

# Technical Support Center: Leptin (116-130) Peptide

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## Compound of Interest

Compound Name: *Leptin (116-130)*

Cat. No.: *B12418393*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and use of **Leptin (116-130)** peptide.

## Frequently Asked Questions (FAQs)

Q1: What is **Leptin (116-130)** peptide?

A1: **Leptin (116-130)** is a synthetic peptide fragment derived from the full-length mouse leptin protein.<sup>[1][2]</sup> It corresponds to amino acid residues 116-130 of the native hormone.<sup>[3][4]</sup> This fragment has been shown to mimic some of the biological effects of leptin, including the regulation of appetite, body weight, and metabolism.<sup>[2][5]</sup>

Q2: What is the purity of the synthetic **Leptin (116-130)** peptide?

A2: The purity of commercially available **Leptin (116-130)** peptide is typically high, often exceeding 95%.<sup>[2]</sup>

Q3: What is the molecular weight of **Leptin (116-130)** peptide?

A3: The molecular weight of the mouse **Leptin (116-130)** amide is approximately 1560.71 g/mol.<sup>[2]</sup>

Q4: What is the significance of the TFA salt form of the peptide?

A4: Trifluoroacetic acid (TFA) is often used in the purification of synthetic peptides.<sup>[2]</sup> The presence of TFA as a counterion can affect the net weight of the peptide sample and may enhance its solubility in aqueous solutions.<sup>[2]</sup> For most standard in vitro assays, residual TFA levels are unlikely to cause interference.<sup>[2]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide will not dissolve	The peptide has low solubility in the chosen solvent.	Leptin (116-130) is generally soluble in aqueous solutions. [1] If you encounter solubility issues, consider using sterile, oxygen-free water or a buffer such as Tris or phosphate at pH 7. Sonication (3 cycles of 10 seconds, with cooling on ice in between) can aid dissolution.[6] For highly hydrophobic peptides, dissolving in a small amount of an organic solvent like DMSO first, followed by dilution with your aqueous buffer, may be necessary.[6]
Loss of peptide activity	Improper storage or handling leading to degradation.	Lyophilized peptide should be stored at or below -20°C.[2] Once reconstituted, it is recommended to aliquot the solution and store it at -80°C to avoid repeated freeze-thaw cycles.[7] Peptides containing cysteine, like Leptin (116-130), are susceptible to oxidation.
Inconsistent experimental results	Inaccurate peptide concentration due to incomplete solubilization or TFA salt content.	Ensure the peptide is fully dissolved before use; the solution should be clear and free of particulates.[6] Be aware that TFA salts can contribute to the total mass of the product, with the actual peptide content typically being over 80%.[2] For highly sensitive assays, consider this

when calculating  
concentrations.

Unexpected biological effects

The peptide may have actions  
distinct from the full-length  
leptin protein.

Research indicates that Leptin  
(116-130) can have effects that  
are not mediated by the long  
isoform of the leptin receptor  
(OB-Rb).[8][9] For example, it  
has been shown to directly  
inhibit pituitary LH and FSH  
secretion, an action not  
observed with the native leptin  
molecule in the same  
experimental setup.[10][11]

## Storage and Handling

Proper storage and handling are critical to maintain the integrity and activity of the **Leptin (116-130)** peptide.

### Storage of Lyophilized Peptide

Condition	Temperature	Duration
Shipped	Ambient temperature	Short-term
Long-term storage	-20°C or below	Up to 1 year

Store the lyophilized peptide in a desiccated environment.

## Reconstitution and Storage of Peptide Solutions

Parameter	Recommendation
Recommended Solvent	Sterile water or aqueous buffers (e.g., PBS)
Reconstitution Procedure	1. Allow the lyophilized peptide to warm to room temperature before opening the vial. 2. Add the desired volume of solvent to the vial. 3. Gently vortex or sonicate to ensure complete dissolution.
Storage of Stock Solutions	Aliquot and store at -80°C. Avoid repeated freeze-thaw cycles.
Short-term Storage	Can be stored at 4°C for a few days, but long-term storage at this temperature is not recommended.

## Experimental Protocols

### In Vitro Pituitary and Testicular Incubation

This protocol is adapted from studies investigating the direct effects of **Leptin (116-130)** on pituitary and testicular hormone secretion.[\[10\]](#)

- Tissue Preparation:
  - Adult male rat hemi-pituitaries and testicular tissue are collected and prepared for incubation.
- Incubation:
  - Tissues are incubated in appropriate culture medium (e.g., Medium 199) in a controlled environment (e.g., 37°C, 95% O<sub>2</sub>/5% CO<sub>2</sub>).
  - **Leptin (116-130)** is added to the incubation medium at various concentrations (e.g., 10<sup>-9</sup> to 10<sup>-5</sup> M).
  - Control groups are incubated without the peptide.

- Hormone Measurement:
  - After the incubation period, the medium is collected.
  - Concentrations of hormones such as Luteinizing Hormone (LH), Follicle-Stimulating Hormone (FSH), and testosterone are measured using appropriate immunoassays.

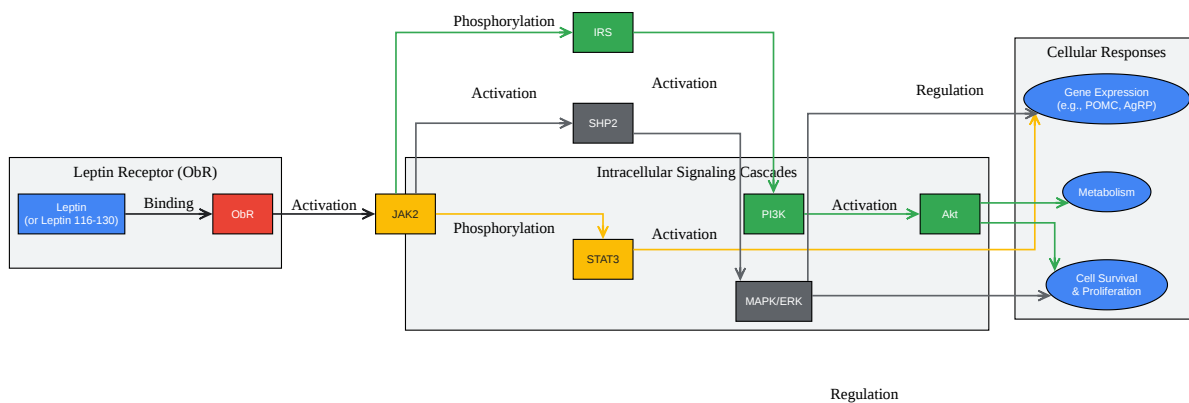
## In Vivo Administration in Mice

This protocol is based on studies evaluating the effects of **Leptin (116-130)** on body weight and food intake in mice.[\[2\]](#)[\[4\]](#)

- Animal Model:
  - Female ob/ob mice, which lack endogenously circulating active leptin, are often used.
- Peptide Preparation:
  - **Leptin (116-130)** is dissolved in a sterile vehicle (e.g., saline).
- Administration:
  - The peptide solution is administered daily via intraperitoneal (i.p.) injection at a specified dose (e.g., 1 mg per mouse).
  - Control animals receive injections of the vehicle alone.
- Data Collection:
  - Body weight and food intake are measured daily for the duration of the study (e.g., 28 days).
- Data Analysis:
  - Changes in body weight and food intake are compared between the peptide-treated and control groups.

## Visualizations

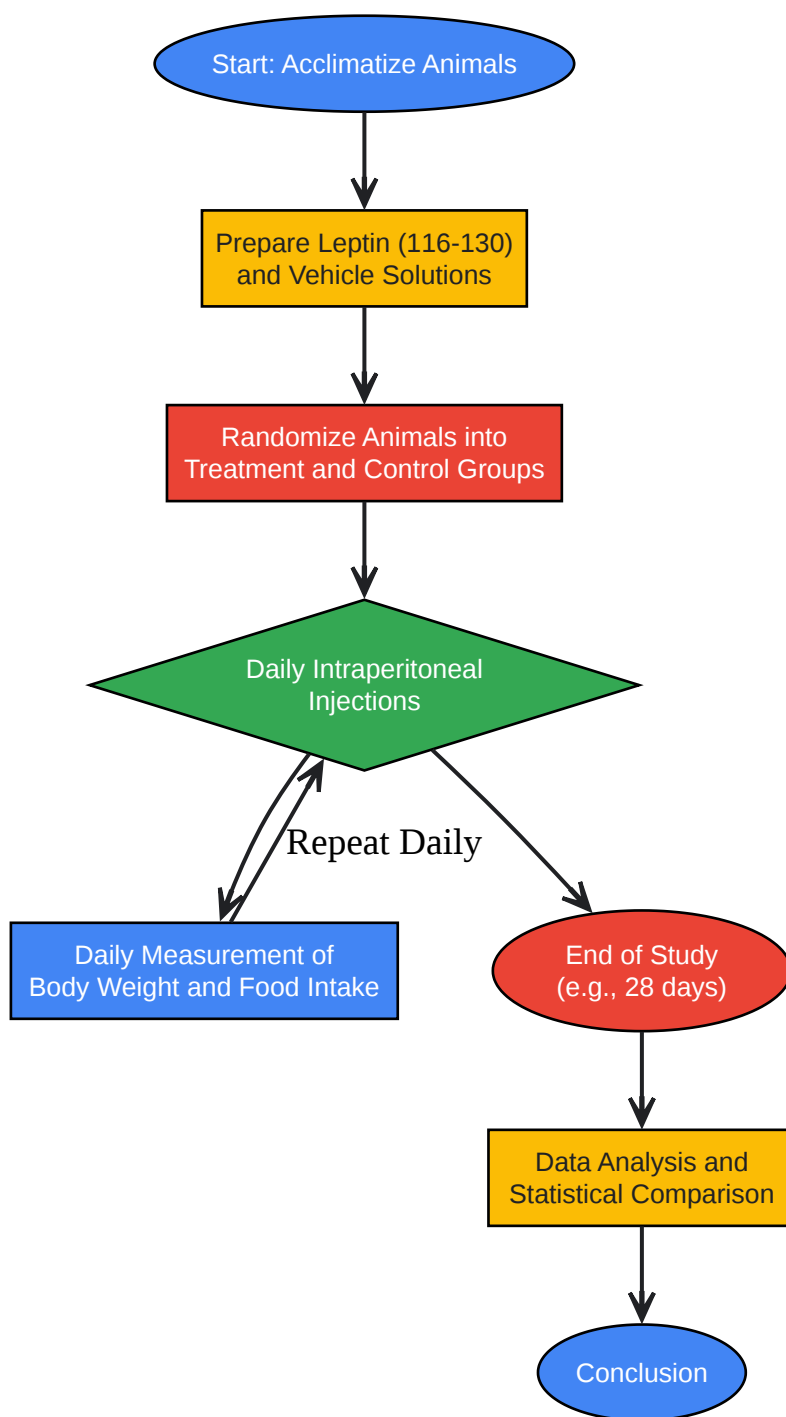
## Leptin Signaling Pathways



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Caption: Overview of major signaling pathways activated by the leptin receptor.

## Experimental Workflow: In Vivo Peptide Administration



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Caption: Workflow for in vivo studies of **Leptin (116-130)** in mice.



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